

# C.I. Acid Blue 158 chemical structure and properties

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## Compound of Interest

Compound Name: *C.I. Acid blue 158*

Cat. No.: *B1201952*

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## An In-Depth Technical Guide to **C.I. Acid Blue 158**

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **C.I. Acid Blue 158** (CAS: 6370-08-7; C.I.: 14880). The information is intended for researchers, scientists, and professionals in drug development and related fields who may utilize this dye in various applications.

## Chemical Structure and Identification

**C.I. Acid Blue 158** is a metallized acid dye, specifically a 1:1 chromium complex of a monoazo parent structure. The core azo dye is synthesized from the diazotization of 4-amino-3-hydroxynaphthalene-1-sulfonic acid and its subsequent coupling to 8-hydroxynaphthalene-1-sulfonic acid. The final complex is formed by chelating this azo ligand with a chromium(III) ion. The coordination of the chromium ion with the hydroxyl and azo groups enhances the dye's stability and fastness properties.

Diagram: Chemical Structure of **C.I. Acid Blue 158**

Caption: 2D structure of **C.I. Acid Blue 158** chromium complex.

The most accurate representation of the commercial product is its disodium salt.

Table 1: Chemical Identifiers

Identifier	Value
C.I. Name	Acid Blue 158
C.I. Number	14880
CAS Number	6370-08-7 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>20</sub> H <sub>11</sub> CrN <sub>2</sub> Na <sub>2</sub> O <sub>9</sub> S <sub>2</sub>
Molecular Weight	585.41 g/mol
Synonyms	Acid Blue 2G, Chromacyl Blue GG, Neolan Blue 2G, Disodium hydroxy[3-hydroxy-4-[(1-hydroxy-8-sulpho-2-naphthyl)azo]naphthalene-1-sulphonato(4-)]chromate(2-) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Physicochemical and Tinctorial Properties

**C.I. Acid Blue 158** is a dark blue powder that is soluble in water and alcohol.[\[2\]](#)[\[3\]](#) Its properties are characteristic of a metallized acid dye, exhibiting good stability and specific color changes in response to different chemical environments.

Table 2: Physicochemical Properties

Property	Value
Physical Appearance	Dark blue powder <a href="#">[3]</a>
Solubility in Water	Soluble; 80-90 g/L at 90°C
pH of 1% Solution	6.0 - 8.0
Boiling Point	508.4°C at 760 mmHg <a href="#">[2]</a>
Flash Point	261.3°C <a href="#">[2]</a>
Density	1.29 g/cm <sup>3</sup> <a href="#">[2]</a>

Table 3: Tinctorial and Fastness Properties

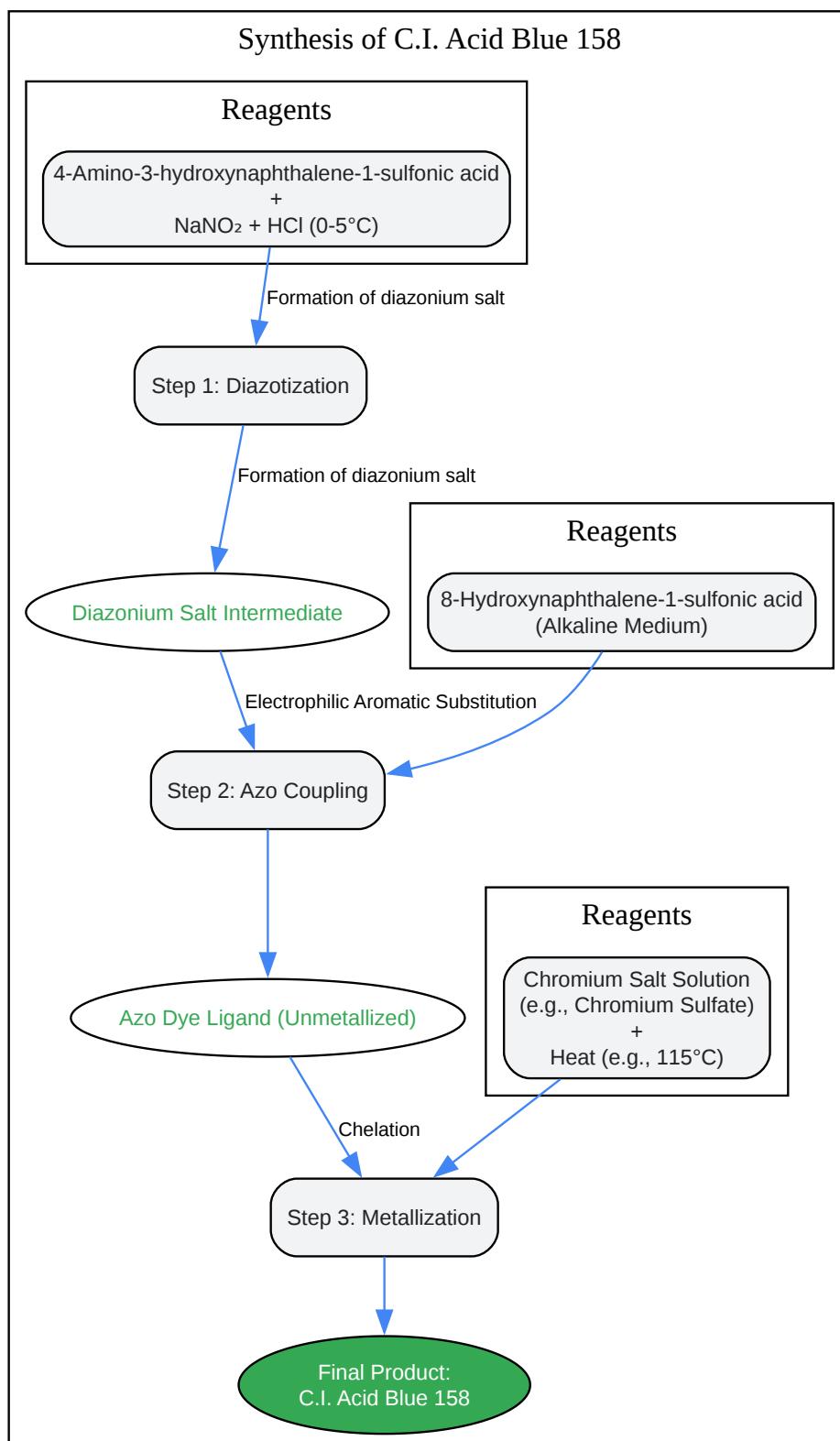
Property	Description / Rating
Hue in Solution	Greenish-blue
Behavior in H <sub>2</sub> SO <sub>4</sub>	Turns blackish-green; reverts to blue upon dilution[2][3]
Behavior in NaOH	Exhibits a purple color in concentrated solution[2][3]
Light Fastness (AATCC)	5 - 6 (on a scale of 1 to 8)[2][4]
Soaping Fastness (ISO)	3
Perspiration Fastness (ISO)	4

## Experimental Protocols

### Synthesis Workflow

The industrial synthesis of **C.I. Acid Blue 158** is a multi-step process involving diazotization, azo coupling, and metallization.[3]

Diagram: Synthesis Workflow for **C.I. Acid Blue 158**

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Caption: Key stages in the synthesis of **C.I. Acid Blue 158**.

## Representative Laboratory-Scale Synthesis Protocol

While a specific, detailed protocol for **C.I. Acid Blue 158** is not readily available in the literature, a representative procedure for a 1:1 chromium complex azo dye can be outlined based on general methods.<sup>[6][7]</sup>

Disclaimer: This is a generalized protocol and requires optimization for **C.I. Acid Blue 158**. Standard laboratory safety procedures must be followed.

- **Diazotization:**
  - Dissolve one molar equivalent of 4-amino-3-hydroxynaphthalene-1-sulfonic acid in dilute hydrochloric acid.
  - Cool the solution to 0-5°C in an ice bath with constant stirring.
  - Slowly add a solution of one molar equivalent of sodium nitrite (NaNO<sub>2</sub>) dissolved in water, keeping the temperature below 5°C.
  - Stir the mixture for 30-60 minutes at this temperature to ensure complete formation of the diazonium salt.
- **Azo Coupling:**
  - In a separate vessel, dissolve one molar equivalent of 8-hydroxynaphthalene-1-sulfonic acid in a dilute aqueous solution of sodium hydroxide or sodium carbonate to form the phenoxide.
  - Cool this coupling component solution to 5-10°C.
  - Slowly add the previously prepared diazonium salt solution to the coupling component solution with vigorous stirring.
  - Maintain the pH in the alkaline range (pH 8-10) during the addition by adding sodium carbonate solution as needed.
  - Stir the reaction mixture for 2-4 hours, allowing it to slowly warm to room temperature. The formation of the unmetallized azo dye will be indicated by a deep color change.

- Metallization:
  - To the slurry of the azo dye ligand, add an aqueous solution containing one molar equivalent of a chromium(III) salt (e.g., chromium(III) sulfate or chromium(III) chloride).
  - Adjust the pH to a weakly acidic range (pH 4-6) using a suitable buffer or acid.
  - Heat the reaction mixture to 80-115°C and maintain this temperature for several hours (e.g., 2-7 hours) with continuous stirring.[3]
  - Monitor the reaction completion via thin-layer chromatography (TLC).
  - Once the reaction is complete, cool the mixture and precipitate the dye by adding sodium chloride ("salting out").
  - Filter the solid product, wash with a brine solution, and dry in an oven at 60-70°C.

## Representative Analytical Protocol: HPLC-UV/Vis

A specific, validated HPLC method for **C.I. Acid Blue 158** is not published. However, a general reverse-phase HPLC method, suitable for the analysis of sulfonated acid dyes, can be employed.

- Instrumentation and Columns:
  - High-Performance Liquid Chromatograph with a Diode Array Detector (DAD) or a variable wavelength UV/Vis detector.
  - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m particle size).
- Mobile Phase and Elution:
  - Mobile Phase A: Ammonium acetate buffer (e.g., 20 mM, pH 6.5) or a similar ion-pairing agent in water.
  - Mobile Phase B: Acetonitrile or Methanol.
  - Elution: A gradient elution is typically used. For example:

- Start with 10-20% B.
- Linearly increase to 70-80% B over 20-30 minutes.
- Hold for 5 minutes.
- Return to initial conditions and equilibrate for 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Monitor at the visible wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), which for similar blue azo dyes is typically in the 550-650 nm range. A DAD allows for full spectrum acquisition.
- Sample Preparation:
  - Prepare a stock solution of **C.I. Acid Blue 158** in water or a water/methanol mixture.
  - Create a series of calibration standards by diluting the stock solution.
  - Filter all samples and standards through a 0.45  $\mu\text{m}$  syringe filter before injection.

## Applications and Significance

**C.I. Acid Blue 158** is primarily used as a dye for proteinaceous and polyamide substrates.

- Textile Industry: It is widely used for dyeing wool, silk, and nylon, as well as for printing on these fabrics. Its good fastness properties make it suitable for apparel and carpets.[2][3]
- Leather Industry: Used for coloring leather goods.[3]
- Other Industrial Uses: It finds application in the coloration of industrial cleaning products, soaps, and detergents.[4]
- Research Applications: As a multifunctional dye, it can be used as a biological stain for observing and analyzing cellular structures and for tracking biomolecules in various experimental settings.[8][9]

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